

Metabolic Engineering for Enhanced PABA Production

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 4-Aminobenzoic Acid

CAS No.: 150-13-0

Cat. No.: S518503

[Get Quote](#)

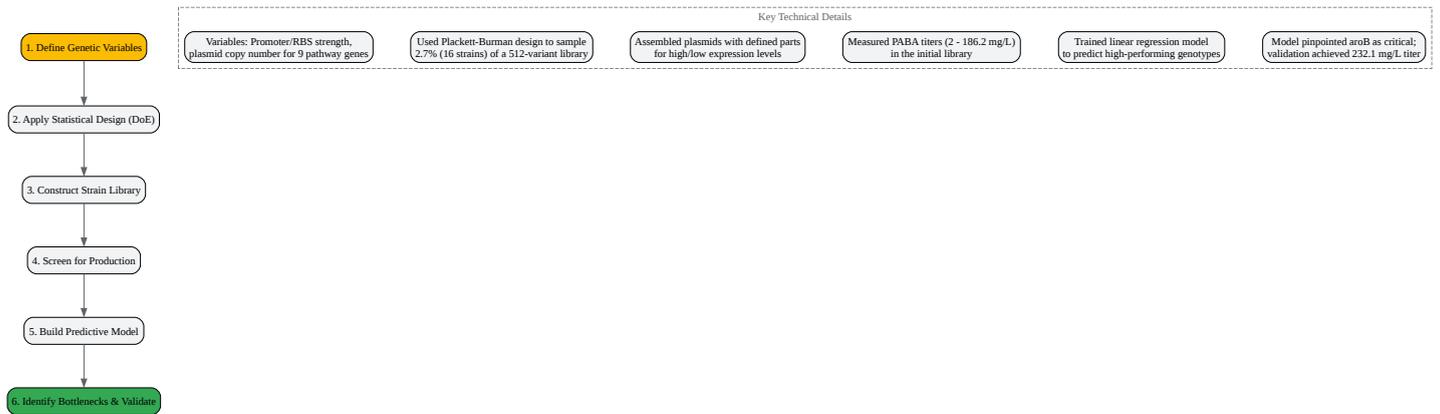
Optimizing the shikimate pathway in microbial factories is a key strategy for producing PABA and its derivatives. The table below summarizes quantitative results and key strategies from recent studies.

Host Organism	Engineering Strategy	Key Gene/Pathway Targeted	Resulting PABA or Derivative Titer	Citation
<i>Pseudomonas putida</i>	Combinatorial DoE to modulate all shikimate & PABA gene expression levels [1]	<i>aroB</i> (3-dehydroquinate synthase) identified as major bottleneck [1]	232.1 mg/L of PABA [1]	[1]
<i>Escherichia coli</i>	Engineered a pathway from PABA to 2,5-pyridinedicarboxylate; increased shikimate flux [2] [3]	Heterologous expression of <i>ahdA</i> and optimized <i>pobA</i> [2] [3]	10.6 g/L of 2,5-PDCA (a PABA-derived product) [3]	[2] [3]

Host Organism	Engineering Strategy	Key Gene/Pathway Targeted	Resulting PABA or Derivative Titer	Citation
<i>Corynebacterium glutamicum</i>	Deleted PTS system (<i>ptsH</i>) and regulator <i>ioIR</i> to increase PEP availability and shikimate yield [4]	Overexpression of <i>aroGS180F</i> (feedback-resistant) and <i>aroB</i> [4]	4.1 g/L of shikimate (a direct PABA precursor) [4]	[4]

Experimental Protocol: Combinatorial Pathway Optimization

The following workflow is based on a study that used a Statistical Design of Experiments (DoE) approach to efficiently optimize the entire shikimate pathway for PABA production in *Pseudomonas putida* [1].



[Click to download full resolution via product page](#)

Biological Significance and Applications

PABA's role extends beyond being a pathway end-product. It serves as a crucial precursor for other biologically significant molecules, which underpins its importance in biotechnology and medicine.

- **Folate Biosynthesis:** PABA is a direct precursor for the synthesis of folic acid (vitamin B9), which is essential for DNA synthesis and cell division [5].
- **Coenzyme Q Biosynthesis:** Research in yeast has shown that PABA can function as a ring precursor for the biosynthesis of coenzyme Q (ubiquinone), a crucial component of the mitochondrial electron transport chain [6].
- **Therapeutic Potential:** PABA and its derivatives have shown promise in neuropsychiatric disorders, exhibiting neurotransmitter modulation, anti-inflammatory action, and antioxidant defense capabilities, though further clinical validation is needed [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Combinatorial engineering pinpoints shikimate pathway ... [pmc.ncbi.nlm.nih.gov]
2. Biosynthesis of 2,5-pyridinedicarboxylate from glucose via ... [sciencedirect.com]
3. Biosynthesis of 2,5-pyridinedicarboxylate from glucose via ... [pubmed.ncbi.nlm.nih.gov]
4. The effect on shikimate production by deleting iolR and ... [frontiersin.org]
5. a comprehensive review of neurotransmitter modulation ... [explorationpub.com]
6. para-Aminobenzoic Acid Is a Precursor in Coenzyme Q6 ... [sciencedirect.com]

To cite this document: Smolecule. [Metabolic Engineering for Enhanced PABA Production].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b518503#para-aminobenzoic-acid-shikimate-pathway-mechanism>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com